

Essential Guide to the Proper Disposal of JPS016

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Compound of Interest

Compound Name: JPS016

Cat. No.: B12409150

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This guide provides detailed procedures for the safe disposal of **JPS016**, a benzamide-based Von Hippel-Lindau (VHL) E3-ligase proteolysis targeting chimera (PROTAC) that degrades class I histone deacetylases.^{[1][2][3][4]} Due to the absence of a specific Safety Data Sheet (SDS) for **JPS016** (TFA), these guidelines are based on best practices for hazardous chemical waste management.^[1]

Immediate Safety and Handling Precautions

Before commencing any disposal procedures, it is crucial to adhere to the following safety measures:

- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including chemical-resistant gloves (nitrile for low-volume, butyl rubber or Viton for high-volume applications), safety goggles, a fully buttoned lab coat, long pants, and closed-toed shoes.^[5] For tasks with a splash hazard, a face shield is recommended.^[5]
- **Ventilation:** All handling of **JPS016**, particularly in its solid form or when preparing solutions, must be conducted within a certified chemical fume hood to prevent the inhalation of dust or aerosols.^[1]
- **Hygiene:** Avoid contact with skin, eyes, and clothing.^[5] Always wash hands thoroughly after handling the compound, even when gloves have been worn.^[5]

Quantitative Data for JPS016

For easy reference, the following table summarizes the key quantitative data for **JPS016** and its trifluoroacetate (TFA) salt form.

Property	Value	Source
Chemical Formula	C48H63N7O8S (JPS016)	[3][6][7]
C50H64F3N7O10S (JPS016 TFA)	[1][2]	
Molecular Weight	898.13 g/mol (JPS016)	[6][7]
1012.14 g/mol (JPS016 TFA)	[1]	
Solubility	Soluble in DMSO	[1][6][7]
Storage Temperature	-20°C	[6][7][8]
Purity	≥97% (HPLC)	[6][7]

Step-by-Step Disposal Protocol

The proper segregation and disposal of **JPS016** and associated waste are critical. The following protocol should be strictly followed.[1]

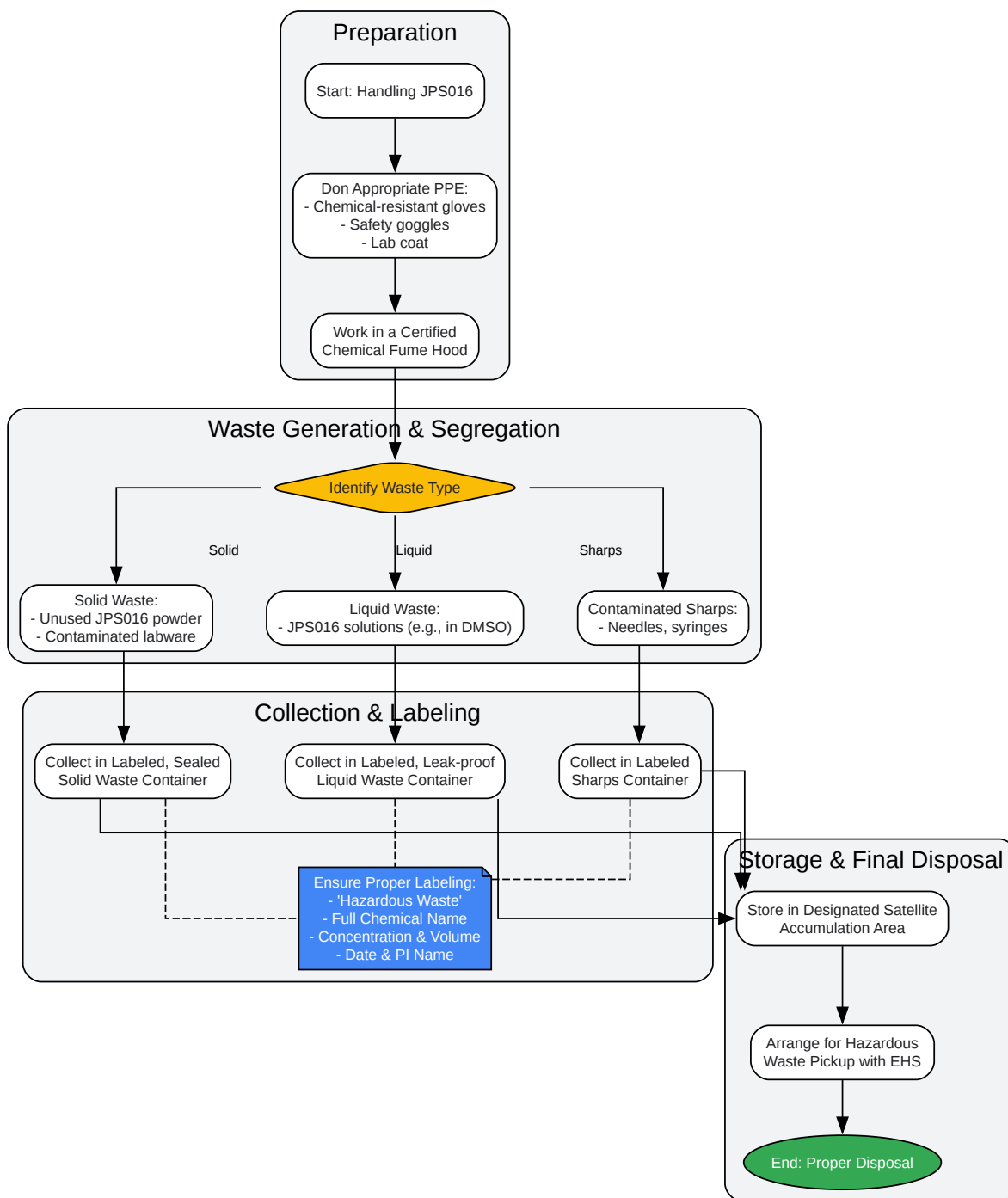
- Waste Segregation and Collection:
 - Solid Waste: Unused or expired **JPS016** powder is to be treated as hazardous chemical waste.[1] It should be placed in a clearly labeled, sealed container designated for solid chemical waste.[1] Any materials contaminated with solid **JPS016**, such as weighing paper and spatulas, should also be collected in this container.[1]
 - Liquid Waste: Solutions containing **JPS016** (e.g., dissolved in DMSO) must be collected as hazardous liquid waste.[1] Use a dedicated, leak-proof, and chemically compatible waste container, such as a high-density polyethylene bottle.[1] Never pour **JPS016** solutions down the drain.[1]

- Contaminated Sharps: Any sharps, including needles and syringes, contaminated with **JPS016** must be disposed of in a designated, puncture-resistant, and leak-proof sharps container.[\[1\]](#)
- Contaminated PPE: Used gloves and other contaminated personal protective equipment should be disposed of as hazardous waste.[\[5\]](#)
- Labeling and Storage:
 - All waste containers must be accurately and clearly labeled with the words "Hazardous Waste".[\[1\]](#)
 - The label must include the full chemical name: "**JPS016**" or "**JPS016** (trifluoroacetate)".[\[1\]](#)
 - The label should also indicate the approximate concentration, volume, the date the waste was first added, and the name of the principal investigator or research group.[\[1\]](#)
 - Waste containers must be kept securely closed except when adding waste and stored in a designated, well-ventilated, and secure satellite accumulation area, away from incompatible chemicals.[\[1\]](#)[\[9\]](#)
- Request for Waste Pickup:
 - Once a waste container is full or reaches the institutional time limit for accumulation, a hazardous waste pickup must be arranged through your institution's Environmental Health and Safety (EHS) department.[\[1\]](#)

Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **JPS016**.

JPS016 Disposal Workflow

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